

# Technical Guide: Mass Spectrometry and FT-IR Analysis of Triethyl 2-phosphonobutyrate

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## Compound of Interest

Compound Name: Triethyl 2-phosphonobutyrate

Cat. No.: B091414

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This technical guide provides an in-depth analysis of **Triethyl 2-phosphonobutyrate** using mass spectrometry (MS) and Fourier-transform infrared (FT-IR) spectroscopy. It offers detailed experimental protocols, data interpretation, and visual workflows to aid in the characterization of this organophosphorus compound.

## Molecular Profile

**Triethyl 2-phosphonobutyrate** is an organophosphorus compound utilized as a reactant and intermediate in the synthesis of various molecules, including potential anti-Alzheimer's drugs and agents for treating altered metabolic homeostasis.<sup>[1][2]</sup> Accurate analytical characterization is crucial for its application in research and development.

Property	Value	Reference
IUPAC Name	Ethyl 2-(diethoxyphosphoryl)butanoate	[3]
Synonyms	Triethyl 2-phosphonobutanoate, Ethyl 2-(diethylphosphono)butyrate	[3][4]
CAS Number	17145-91-4	[2][3]
Molecular Formula	C <sub>10</sub> H <sub>21</sub> O <sub>5</sub> P	[3]
Molecular Weight	252.24 g/mol	[3]
Chemical Structure	CCC(C(=O)OCC)P(=O)(OCC)OCC	[3]

## Mass Spectrometry Analysis

Mass spectrometry is a powerful analytical technique for determining the molecular weight and structural features of a compound by analyzing the mass-to-charge ratio ( $m/z$ ) of its ionized form and its fragments. Gas chromatography coupled with mass spectrometry (GC-MS) is a highly suitable method for the analysis of volatile organophosphorus compounds like **Triethyl 2-phosphonobutyrate**.<sup>[5]</sup>

## Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

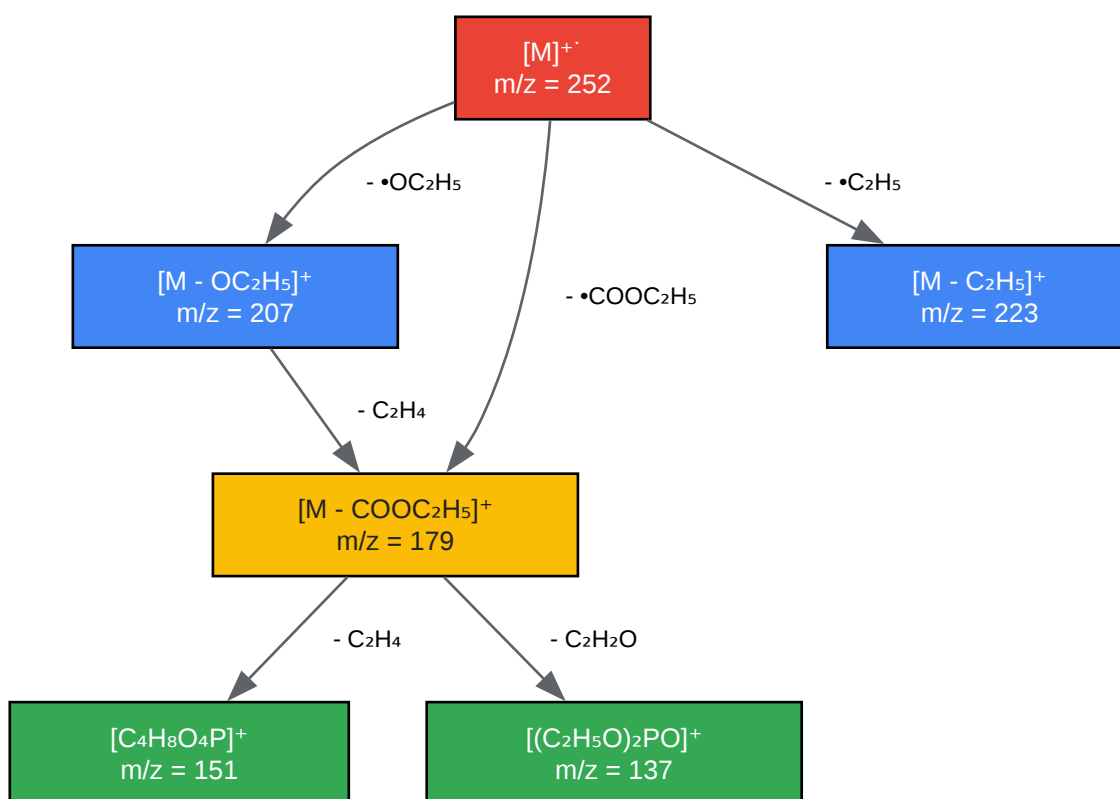
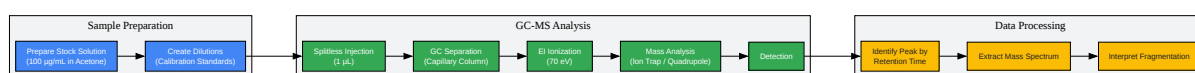
This protocol outlines a general procedure for the analysis of **Triethyl 2-phosphonobutyrate**.

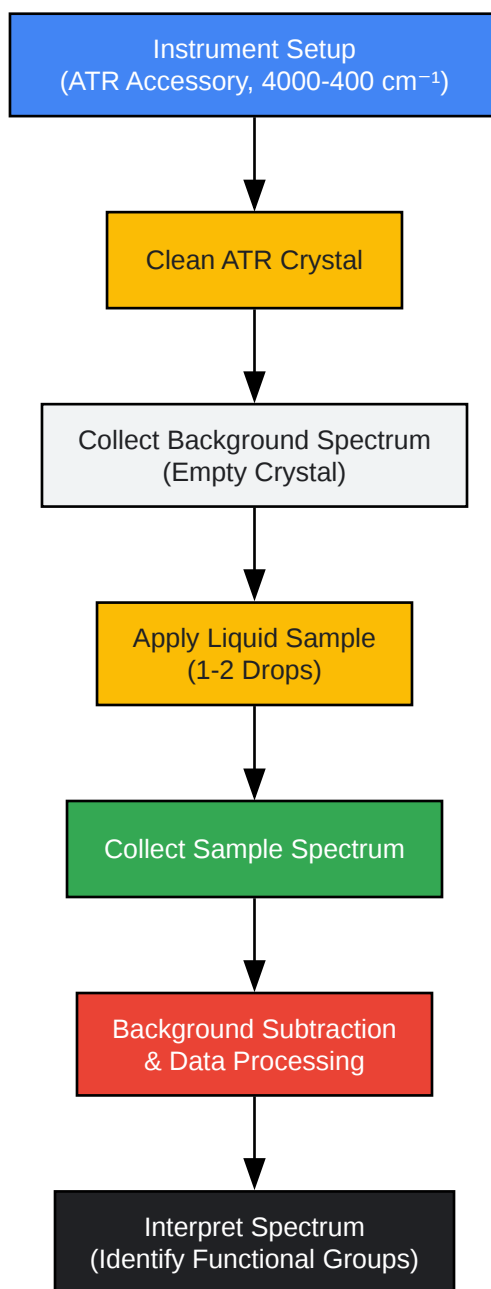
- Sample Preparation:
  - Prepare a stock solution of **Triethyl 2-phosphonobutyrate** at a concentration of 100 µg/mL in a suitable solvent such as acetone or hexane.<sup>[6]</sup>
  - Create a series of calibration solutions by diluting the stock solution to bracket the expected sample concentration range.<sup>[7]</sup> For trace analysis, concentrations in the ng/mL (ppm) range are recommended.<sup>[8]</sup>

- Instrumentation (Example Setup):
  - Gas Chromatograph (GC): A system such as a Thermo Scientific TRACE GC or equivalent.[\[5\]](#)
  - Column: A low-polarity capillary column, such as a TraceGOLD TG-5SilMS (30 m x 0.25 mm x 0.25  $\mu$ m), is recommended for its excellent performance with organophosphorus compounds.[\[5\]](#)
  - Mass Spectrometer (MS): An ion trap or triple quadrupole mass spectrometer.[\[5\]](#)[\[9\]](#)
- GC Conditions:
  - Injection Mode: Splitless injection to maximize the transfer of analyte to the column for trace analysis.[\[5\]](#)
  - Injector Temperature: 250 °C.
  - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
  - Oven Temperature Program:
    - Initial temperature: 70 °C, hold for 2 minutes.
    - Ramp: 10 °C/min to 280 °C.
    - Final hold: Hold at 280 °C for 5 minutes.
- MS Conditions:
  - Ionization Mode: Electron Impact (EI) at 70 eV.
  - Ion Source Temperature: 230 °C.
  - Mass Scan Range: 40-350 amu.
  - Data Acquisition: Continuously acquire and store all mass spectra throughout the chromatographic run.[\[7\]](#)

- Data Analysis:
  - Identify the peak corresponding to **Triethyl 2-phosphonobutyrate** based on its retention time.
  - Obtain the background-corrected mass spectrum for the identified peak.
  - Compare the obtained spectrum with a reference spectrum and analyze the fragmentation pattern for structural confirmation.<sup>[7]</sup>

## GC-MS Experimental Workflow





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## References

- 1. TRIETHYL 2-PHOSPHONOBUTYRATE | 17145-91-4 [chemicalbook.com]
- 2. Triethyl 2-phosphonobutyrate 98 17145-91-4 [sigmaaldrich.com]
- 3. Triethyl 2-phosphonobutyrate | C10H21O5P | CID 229053 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Triethyl 2-phosphonobutyrate, 97% | Fisher Scientific [fishersci.ca]
- 5. cromlab-instruments.es [cromlab-instruments.es]
- 6. agilent.com [agilent.com]
- 7. epa.gov [epa.gov]
- 8. Sample Preparation – FT-IR/ATR – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- 9. Determination of twenty organophosphorus pesticides in blood serum by gas chromatography-tandem mass spectrometry - Analytical Methods (RSC Publishing) [pubs.rsc.org]
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